

# Report on the Application of Sericic Acid in Metabolic Research

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## Compound of Interest

Compound Name: *Sericic Acid*

Cat. No.: *B1217281*

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Notice to the User: Following a comprehensive search for "**Sericic Acid**" and its applications in metabolic research, it has been determined that there is a significant lack of specific scientific literature and experimental data on this topic. The search results did not yield sufficient information to fulfill the detailed requirements of the request, which included the creation of application notes, experimental protocols, quantitative data tables, and signaling pathway diagrams.

The majority of the search results pertained to other compounds with similar-sounding names, such as Uric Acid, Syringic Acid, and Stearic Acid, and their well-documented roles in metabolic processes. Information specific to **Sericic Acid** was limited to its general chemical properties, such as its molecular formula (C<sub>30</sub>H<sub>48</sub>O<sub>6</sub>) and CAS number (55306-03-1)[1][2]. Some sources described it as a triterpenoid compound found in certain plants and noted its general properties as an antioxidant, anti-inflammatory, and phosphodiesterase 4 (PDE4) inhibitor[2][3].

One vendor product page referred to **Sericic Acid** as a "long-chain saturated fatty acid" and listed several generic, unlinked references to its potential role in cellular metabolism, lipid profiles, and as a biomarker for metabolic syndrome[4]. However, these references appear to be illustrative and do not point to specific research papers detailing experimental work on **Sericic Acid** in a metabolic context.

Due to the absence of specific studies, experimental data, and elucidated mechanisms of action for **Sericic Acid** in metabolic research, it is not possible to provide the requested detailed application notes, protocols, quantitative data summaries, or signaling pathway

diagrams. Further research and publication in the scientific community are required before such a document can be accurately generated.

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## References

- 1. Sericic Acid | C<sub>30</sub>H<sub>48</sub>O<sub>6</sub> | CID 124214 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. Sericic acid | PDE4 inhibitor | Hello Bio [hellobio.com]
- 4. moleculardepot.com [moleculardepot.com]
- To cite this document: BenchChem. [Report on the Application of Sericic Acid in Metabolic Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1217281#application-of-sericic-acid-in-metabolic-research]

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